

Pyridin-1-ium butane-1-sulfonate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Pyridin-1-ium butane-1-sulfonate*

Cat. No.: *B1592221*

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Introduction

Pyridin-1-ium butane-1-sulfonate, a zwitterionic organic compound, holds interest within the fields of chemical synthesis and pharmaceutical sciences. Its structure, featuring a positively charged pyridinium ring and a negatively charged sulfonate group connected by a butyl chain, imparts unique physicochemical properties. This technical guide provides a consolidated overview of the available chemical and physical data for **Pyridin-1-ium butane-1-sulfonate**, including its synthesis, and known characteristics.

Core Chemical Properties

Pyridin-1-ium butane-1-sulfonate, also known as 4-(Pyridin-1-ium-1-yl)butane-1-sulfonate, is a white solid at room temperature. Its core identifiers and physicochemical properties are summarized below.

| Property | Value | Reference |
|---------------------|--|-----------|
| CAS Number | 21876-43-7 | [1][2] |
| Molecular Formula | C ₉ H ₁₃ NO ₃ S | [2] |
| Molecular Weight | 215.27 g/mol | [2] |
| IUPAC Name | 4-(pyridin-1-ium-1-yl)butane-1-sulfonate | [1] |
| Physical Form | Solid | [2] |
| Melting Point | 232 °C (solvent: ethanol) | |
| Storage Temperature | Inert atmosphere, room temperature | [2] |

Synthesis

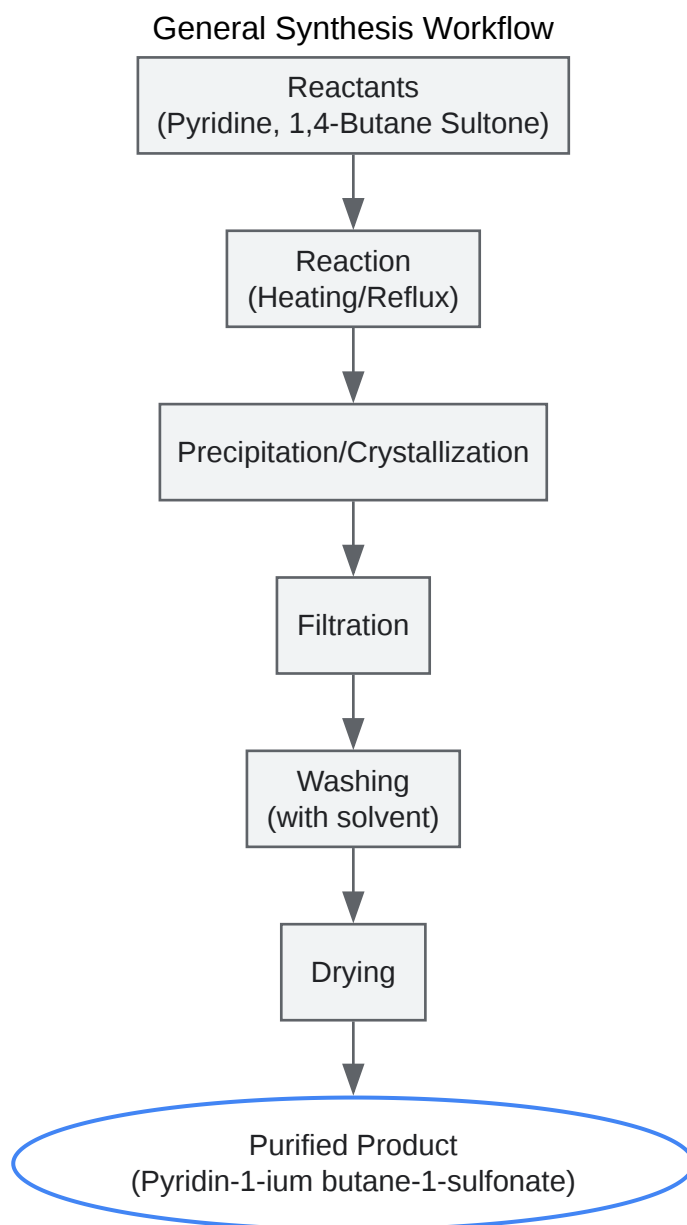
The synthesis of **Pyridin-1-ium butane-1-sulfonate** is typically achieved through the nucleophilic attack of pyridine on 1,4-butane sultone. This reaction leads to the opening of the sultone ring and the formation of the zwitterionic product.

General Experimental Protocol:

A general procedure for the synthesis of similar pyridinium sulfonates involves the following steps:

- **Reaction Setup:** Pyridine and 1,4-butane sultone are mixed, often in a suitable solvent or neat.
- **Reaction Conditions:** The reaction mixture is typically heated under reflux for a specified period to ensure complete reaction.
- **Product Isolation:** Upon cooling, the zwitterionic product often precipitates from the reaction mixture.
- **Purification:** The crude product can be purified by recrystallization from an appropriate solvent, such as ethanol, to yield the final, purified **Pyridin-1-ium butane-1-sulfonate**.

The following diagram illustrates the general workflow for the synthesis of **Pyridin-1-ium butane-1-sulfonate**.



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General synthesis workflow for **Pyridin-1-ium butane-1-sulfonate**.

Spectroscopic and Analytical Data

While specific spectral data for **Pyridin-1-ium butane-1-sulfonate** is not readily available in the public domain, its structure is typically confirmed using a suite of analytical techniques. Commercial suppliers indicate that the following analyses can be performed upon request:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the proton and carbon framework of the molecule.
- Fourier-Transform Infrared (FTIR) Spectroscopy: To identify characteristic functional groups, particularly the sulfonate and pyridinium moieties.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Chromatographic Techniques (LC-MS, GC-MS, HPLC): For purity assessment and separation.^[1]

Safety and Handling

Pyridin-1-ium butane-1-sulfonate is associated with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.^[2]

Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Applications and Future Directions

Pyridin-1-ium butane-1-sulfonate is primarily utilized as a pharmaceutical intermediate and a reagent in synthetic organic chemistry.^[1] The zwitterionic nature of this and related compounds makes them interesting candidates for applications in:

- **Drug Development:** As scaffolds or building blocks for more complex bioactive molecules. The sulfonate group can improve water solubility, a desirable property for drug candidates.
- **Catalysis:** As components of ionic liquids or phase-transfer catalysts.
- **Materials Science:** In the development of novel materials with specific ionic conductivity or thermal properties.

Further research into the biological activities and specific applications of **Pyridin-1-ium butane-1-sulfonate** is warranted to fully explore its potential in drug discovery and materials science. Currently, there is a lack of detailed studies on its involvement in specific biological signaling pathways or its efficacy in defined experimental models.

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References

- 1. 4-(Pyridin-1-ium-1-yl)butane-1-sulfonate [synhet.com]
- 2. 4-(Pyridin-1-ium-1-yl)butane-1-sulfonate | 21876-43-7 [sigmaaldrich.com]
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